

Challenges with Fluroxene flammability in clinical settings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluroxene*

Cat. No.: *B1200339*

[Get Quote](#)

Fluroxene Flammability: A Technical Support Resource

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information regarding the historical anesthetic agent **Fluroxene** (2,2,2-trifluoroethyl vinyl ether), with a specific focus on the challenges and safety considerations related to its flammability. **Fluroxene** was introduced for clinical use in 1954 but was voluntarily withdrawn from the market in 1974 due to concerns about its potential flammability and organ toxicity.^{[1][2]} While no longer in clinical use, a thorough understanding of its properties is valuable for researchers studying historical anesthetic agents or developing new ones.

Frequently Asked Questions (FAQs)

Q1: What is **Fluroxene** and why was it discontinued?

A1: **Fluroxene**, brand name Fluoromar, is a volatile, inhalational anesthetic synthesized in 1951.^{[1][3]} It was removed from the market in 1974 due to a combination of its potential for flammability and growing evidence of possible organ toxicity.^{[1][2]} It was largely replaced by non-flammable halogenated anesthetics like halothane.^{[1][3]}

Q2: How flammable is **Fluroxene**?

A2: **Fluroxene** is a flammable liquid.[1] Historical sources indicate that it was considered flammable only at higher concentrations.[3] However, specific quantitative data such as its flash point, autoignition temperature, and lower/upper explosive limits in air and oxygen are not readily available in contemporary safety literature. This is likely due to its withdrawal from the market decades ago. For context, older anesthetics like diethyl ether and cyclopropane were highly flammable and contributed to operating room fires.[4]

Q3: What are the primary risks associated with **Fluroxene**'s flammability in a laboratory or clinical setting?

A3: The primary risk is the potential for fire or explosion. The essential components for a fire, often referred to as the "fire triad," are: a fuel source (**Fluroxene** vapor), an oxidizer (oxygen or nitrous oxide), and an ignition source (e.g., electrocurgical units, lasers, sparks from electrical equipment). An oxygen-enriched atmosphere, common in clinical settings, significantly increases the risk and intensity of combustion.

Q4: What immediate actions should be taken in case of a **Fluroxene** vapor fire?

A4: In the event of a fire involving **Fluroxene**, the immediate priorities are to stop the flow of all gases to the patient and the anesthetic circuit, remove any burning materials from the patient, and extinguish the fire. Saline or water can be used to douse flames on or in the patient's airway. After the immediate fire is controlled, the patient's airway must be re-established and assessed for injury.

Troubleshooting Guide: Flammability Hazards

This guide provides a structured approach to mitigating the risks of **Fluroxene** flammability during experimental use.

Problem	Potential Cause(s)	Troubleshooting/Prevention Steps
High concentration of Fluroxene vapor detected in the workspace.	- Leak in the vaporizer or anesthetic circuit.- Inadequate ventilation or scavenging system.	- Immediately check all connections in the anesthetic delivery system for leaks.- Ensure the workspace is well-ventilated, preferably within a fume hood with a functional scavenging system.- Use a calibrated anesthetic gas monitor to regularly check for ambient vapor concentrations.
Sparking or static discharge observed near Fluroxene handling area.	- Use of non-intrinsically safe electrical equipment.- Buildup of static electricity on personnel or equipment.	- Use only electrical equipment rated for flammable atmospheres.- Implement anti-static precautions, such as grounding of equipment and personnel, and maintaining appropriate humidity levels.
Use of an open ignition source in the presence of Fluroxene.	- Procedural necessity (e.g., cautery, laser).	- If an ignition source is unavoidable, ensure the lowest possible concentration of Fluroxene is used.- Purge the immediate area with air to prevent the accumulation of an oxygen-enriched atmosphere.- Moisten all sponges and gauzes with saline to reduce their flammability.

Quantitative Flammability Data

Precise, officially documented flammability data for **Fluroxene** is scarce in modern databases. The following table provides a comparative look at the flammability of other historical and contemporary anesthetic agents to provide context.

Anesthetic Agent	Flammability in Air (Lower-Upper Limit)	Flammability in Oxygen (Lower- Upper Limit)	Notes
Fluroxene	Data not available	Data not available	Considered flammable at higher concentrations.[3]
Diethyl Ether	1.9 - 36%	2 - 82%	Highly flammable and explosive.
Cyclopropane	2.4 - 10.4%	2.5 - 60%	Highly flammable and explosive.[5]
Halothane	Non-flammable	Non-flammable	One of the first non-flammable halogenated anesthetics.
Isoflurane	Non-flammable	Non-flammable	Standard contemporary non-flammable anesthetic.
Sevoflurane	Non-flammable	Non-flammable	Standard contemporary non-flammable anesthetic.

Experimental Protocols

Protocol: Determination of Lower Flammability Limit (LFL) of a Volatile Anesthetic

This is a generalized protocol based on standard methods for determining flammability limits. Specific experimental parameters would need to be optimized for the agent in question.

Objective: To determine the minimum concentration of an anesthetic vapor in air that will propagate a flame.

Materials:

- Explosion-proof, sealed test chamber with a known volume.
- Source of the volatile anesthetic.
- Calibrated vaporizer or syringe pump for precise liquid injection.
- Air and/or oxygen source with flow meters.
- Ignition source (e.g., high-voltage spark generator with electrodes).
- Pressure and temperature sensors.
- Gas chromatograph or other analytical method to confirm vapor concentration.

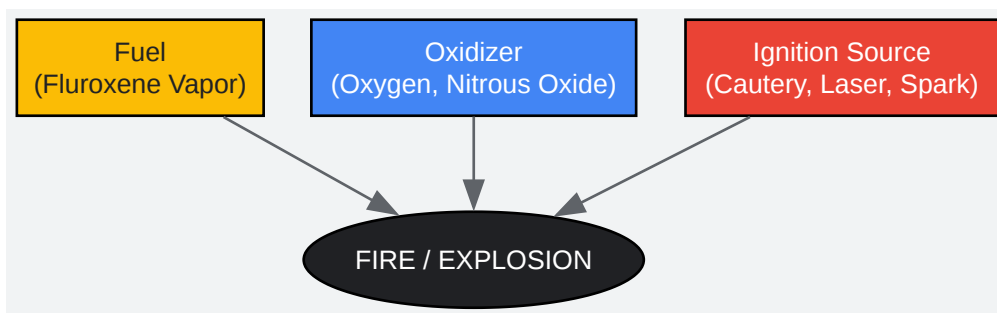
Methodology:

- **Chamber Preparation:** The test chamber is evacuated to remove any residual gases.
- **Vapor Introduction:** A precise amount of the liquid anesthetic is introduced into the chamber, where it vaporizes to create a known, low concentration in air.
- **Mixing:** The gas mixture is allowed to fully homogenize, often assisted by a non-sparking internal fan.
- **Ignition Attempt:** The ignition source is activated.
- **Observation:** The chamber is monitored for evidence of flame propagation, typically defined by a specific pressure rise or visual confirmation.
- **Incremental Increase:** If no ignition occurs, the chamber is purged, and the process is repeated with a slightly higher concentration of the anesthetic vapor.
- **LFL Determination:** The lowest concentration at which flame propagation is observed is recorded as the Lower Flammability Limit.

Visualizations

Logical Relationship: The Fire Triad in a Clinical Setting

This diagram illustrates the three components necessary for a fire and how they relate to the use of a flammable anesthetic like **Fluroxene** in a clinical or experimental setting.

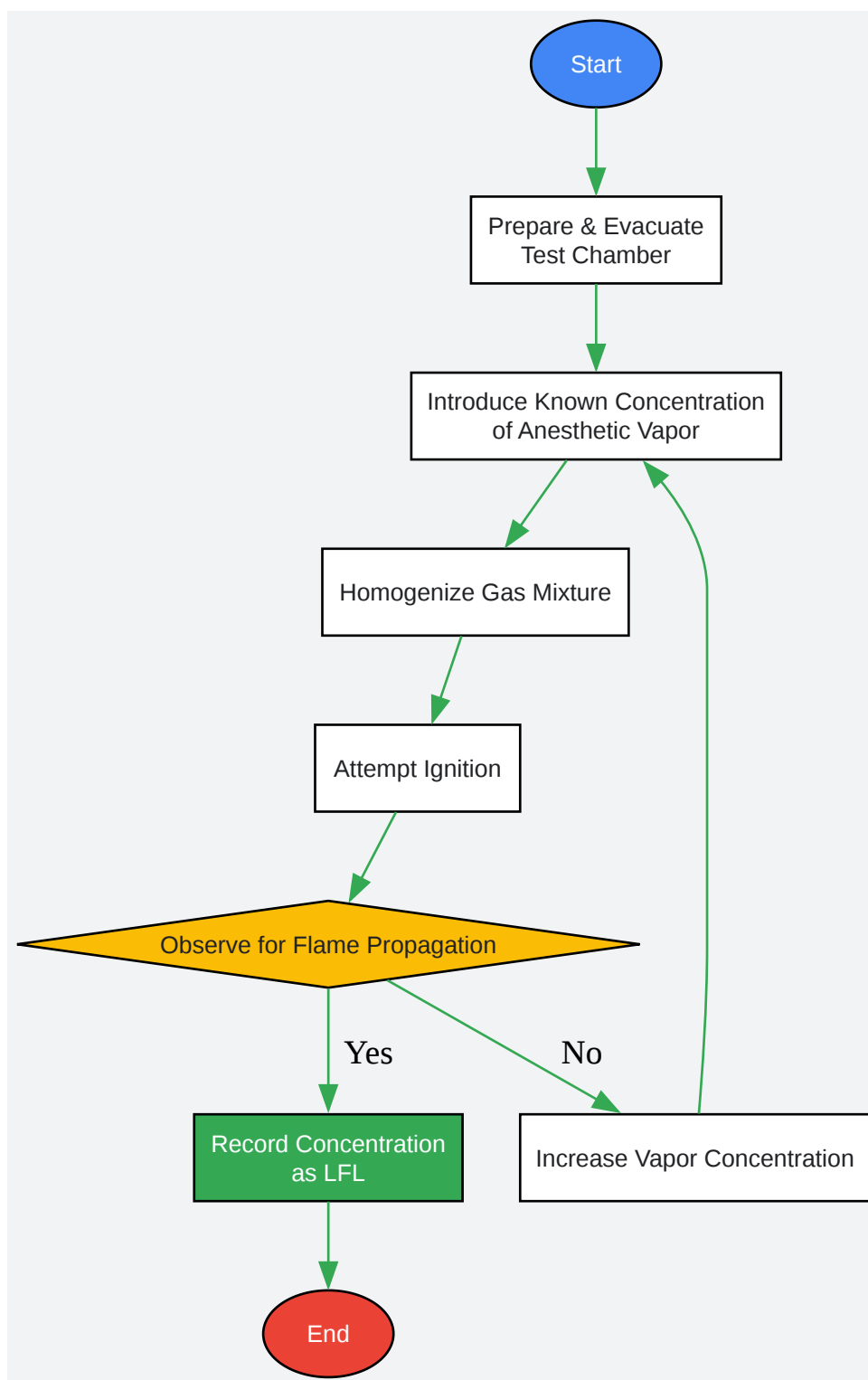


[Click to download full resolution via product page](#)

Caption: The three components of the fire triad required for combustion.

Experimental Workflow: Flammability Limit Determination

This diagram outlines the sequential steps involved in experimentally determining the flammability limit of a substance.



[Click to download full resolution via product page](#)

Caption: A simplified workflow for determining the Lower Flammability Limit.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. files.apsafetytraining.com [files.apsafetytraining.com]
- 2. Fluroxene - Wikipedia [en.wikipedia.org]
- 3. woodlibrarymuseum.org [woodlibrarymuseum.org]
- 4. A short history of fires and explosions caused by anaesthetic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cyclopropane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Challenges with Fluroxene flammability in clinical settings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200339#challenges-with-fluroxene-flammability-in-clinical-settings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com